

difference between xanthine and 8-azaxanthine molecular structure

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Compound of Interest

Compound Name:	8-AZAXANTHINE MONOHYDRATE, 98
CAS No.:	19344-24-2
Cat. No.:	B1144313

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An In-depth Technical Guide to the Molecular and Functional Distinctions Between Xanthine and 8-Azaxanthine

Abstract

This technical guide provides a comprehensive analysis of the molecular differences between xanthine and its aza-analog, 8-azaxanthine. The core structural distinction—the substitution of a carbon atom at position 8 in the purine ring of xanthine with a nitrogen atom to form 8-azaxanthine—initiates a cascade of significant changes in its physicochemical and biological properties. This substitution transforms the core scaffold from a purine to a triazolopyrimidine, altering the electronic distribution, acidity, hydrogen bonding potential, and ultimately, its metabolic fate and pharmacological profile. This guide will dissect these differences through detailed structural analysis, comparative data tables, step-by-step analytical protocols, and diagrams illustrating the biochemical context, offering researchers and drug development professionals a thorough understanding of the implications of this strategic heteroatom substitution.

Introduction

Xanthine is a pivotal molecule in purine metabolism, serving as an intermediate in the degradation pathway of purines to uric acid.^{[1][2]} Its derivatives, the methylxanthines (e.g., caffeine and theophylline), are a well-known class of alkaloids used as stimulants and

bronchodilators.[1][3] The xanthine scaffold, with its fused pyrimidine-imidazole ring system, is a cornerstone for medicinal chemists exploring a range of therapeutic targets, including adenosine receptors and phosphodiesterases.[1][4]

In the pursuit of novel therapeutic agents with modulated properties, the synthesis of heterocyclic bioisosteres is a fundamental strategy. Aza-analogs, created by replacing a carbon atom with a nitrogen atom, are of particular interest. The introduction of a nitrogen atom can profoundly alter a molecule's metabolic stability, solubility, receptor binding affinity, and electronic character without drastically changing its overall size and shape. 8-Azaxanthine is a classic example of this strategy, where the C8 atom of the imidazole moiety in xanthine is replaced by nitrogen. This seemingly minor change has significant consequences, which this guide will explore in detail.

Part 1: Core Molecular Structure Analysis

The fundamental difference between the two molecules lies in the composition of their fused heterocyclic ring systems.

Xanthine: The Canonical Purine

Xanthine is a dioxopurine, built upon a purine core. This core consists of a pyrimidine ring fused to an imidazole ring.[5]

- IUPAC Name: 3,7-Dihydro-1H-purine-2,6-dione[1][6]
- Chemical Formula: $C_5H_4N_4O_2$ [1][7]
- Core Structure: The structure features two carbonyl groups at positions 2 and 6 of the purine ring system. The imidazole portion of the ring contains a C-H bond at position 8.

8-Azaxanthine: The Triazolopyrimidine Analog

The substitution of the carbon at position 8 with a nitrogen atom fundamentally changes the heterocyclic core from a purine to a *v*-triazolo[4,5-d]pyrimidine.[8]

- IUPAC Name: 2,4-dihydrotriazolo[4,5-d]pyrimidine-5,7-dione[8][9]
- Chemical Formula: $C_4H_3N_5O_2$ [8]

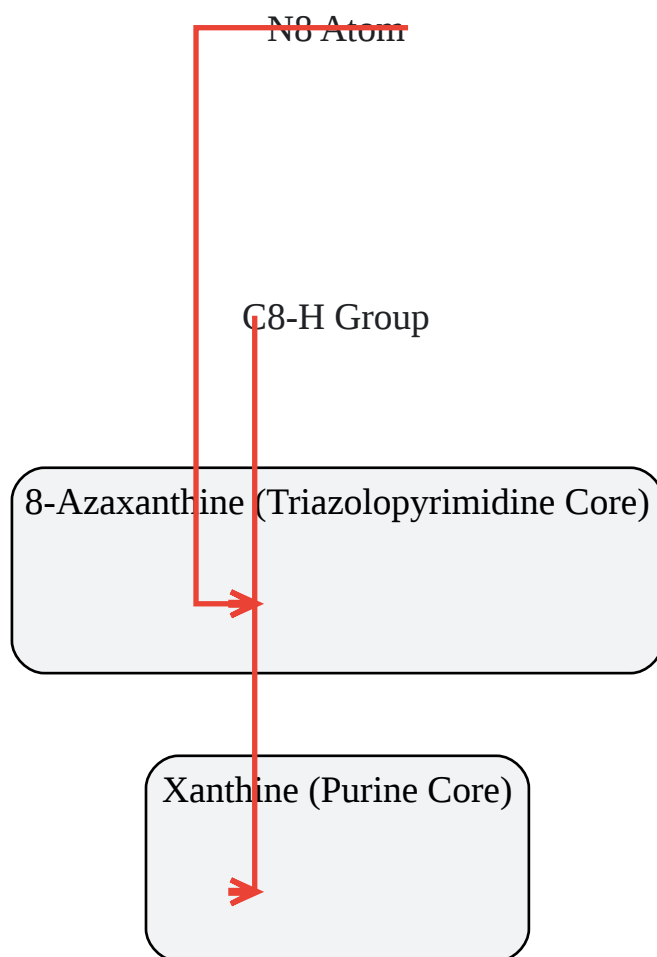
- **Core Structure:** This molecule retains the dioxypyrimidine ring but features a 1,2,3-triazole ring in place of the imidazole ring. The defining feature is the presence of a nitrogen atom at the 8-position.

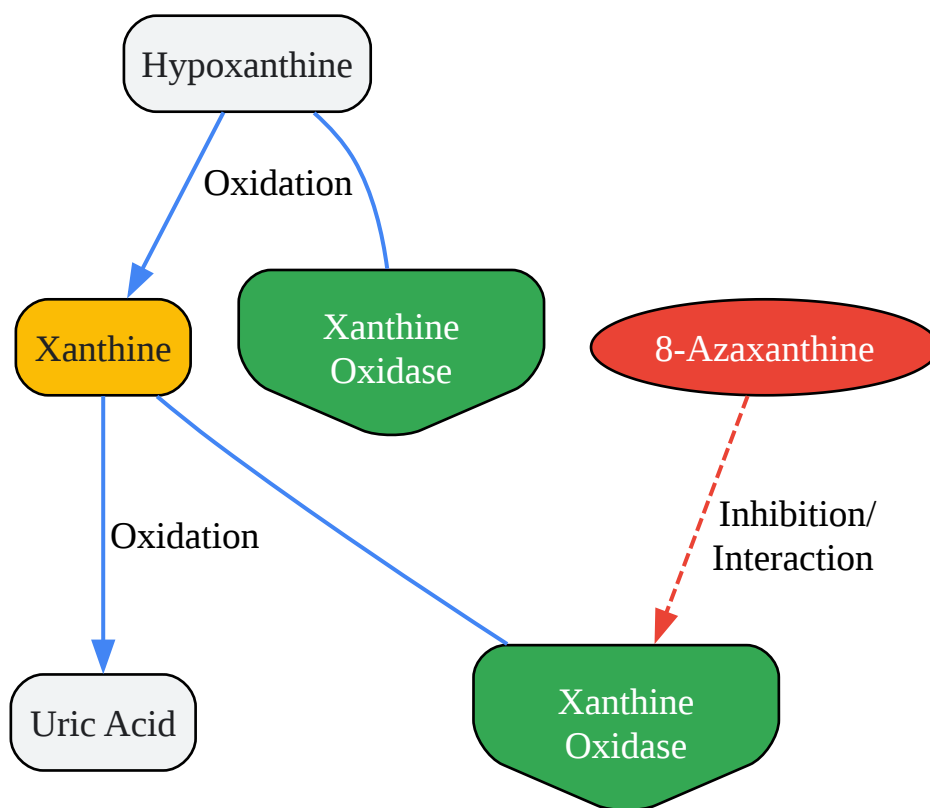
Head-to-Head Structural Comparison

The most effective way to appreciate the distinction is a direct comparison of their fundamental properties.

Property	Xanthine	8-Azaxanthine
IUPAC Name	3,7-Dihydro-1H-purine-2,6-dione[1][10]	2,4-dihydrotriazolo[4,5-d]pyrimidine-5,7-dione[8]
Chemical Formula	C ₅ H ₄ N ₄ O ₂ [1][7]	C ₄ H ₃ N ₅ O ₂ [8]
Molar Mass	152.11 g/mol [1][7]	153.10 g/mol [8]
Core Heterocycle	Purine (Pyrimidine fused with Imidazole)[5]	v-Triazolo[4,5-d]pyrimidine (Pyrimidine fused with Triazole)[8]
Atom at Position 8	Carbon (C)	Nitrogen (N)

To visualize this core change, the following diagram illustrates the substitution.





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